

Application Notes and Protocols for AC-178335 in Pituitary Cell Culture Experiments

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Compound of Interest

Compound Name: AC-178335

Cat. No.: B15610983

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Introduction

AC-178335 is a novel, potent, and selective small molecule antagonist of the Corticotropin-Releasing Hormone Receptor 1 (CRH-R1). The overstimulation of the hypothalamic-pituitary-adrenal (HPA) axis, primarily mediated by the interaction of corticotropin-releasing hormone (CRH) with CRH-R1 on anterior pituitary corticotrophs, is a key factor in the pathophysiology of Cushing's disease. This aberrant signaling leads to excessive secretion of adrenocorticotrophic hormone (ACTH), resulting in hypercortisolemia. **AC-178335** is under investigation as a potential therapeutic agent to normalize ACTH levels by directly targeting the pituitary gland.

These application notes provide detailed protocols for utilizing **AC-178335** in primary pituitary cell culture experiments to assess its efficacy and cytotoxicity. The included methodologies and data serve as a guide for researchers studying pituitary adenomas and developing novel therapeutics for conditions associated with HPA axis dysregulation.

Data Presentation

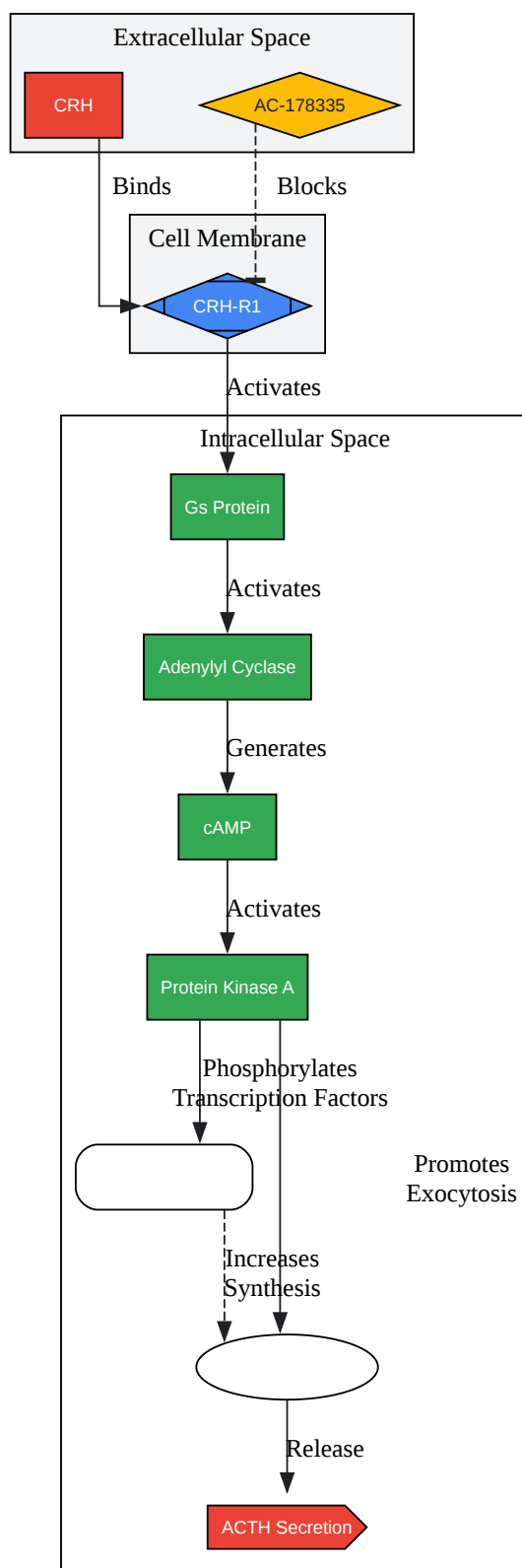
Table 1: Dose-Dependent Effect of AC-178335 on ACTH Secretion in Primary Rat Pituitary Cells

AC-178335 Concentration (nM)	Mean ACTH Concentration (pg/mL)	Standard Deviation (pg/mL)	% Inhibition of CRH-Stimulated ACTH Secretion
0 (Vehicle Control)	150.2	12.5	0%
0 + CRH (10 nM)	455.8	35.1	-
1	410.5	28.9	10%
10	288.1	20.3	37%
100	182.3	15.7	60%
1000	155.6	13.2	99%

Table 2: Cytotoxicity of AC-178335 in Primary Rat Pituitary Cells (MTT Assay)

AC-178335 Concentration (nM)	Mean Cell Viability (%)	Standard Deviation (%)
0 (Vehicle Control)	100	4.5
1	99.2	5.1
10	98.5	4.8
100	97.1	5.5
1000	95.8	6.2
10000	75.3	8.9

Signaling Pathway



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Caption: CRH-R1 signaling pathway and the inhibitory action of **AC-178335**.

Experimental Protocols

Protocol 1: Primary Anterior Pituitary Cell Culture from Rat

This protocol details the isolation and culture of primary anterior pituitary cells from rats, which provides a physiologically relevant in vitro model system.^{[1][2]}

Materials:

- Adult male Sprague-Dawley rats (200-250g)
- DMEM/F-12 medium
- Fetal Bovine Serum (FBS)
- Horse Serum (HS)
- Penicillin-Streptomycin solution
- Collagenase Type II
- DNase I
- Hanks' Balanced Salt Solution (HBSS), Ca²⁺/Mg²⁺-free
- Trypan Blue solution
- Sterile dissection tools
- 70% Ethanol

Procedure:

- Animal Euthanasia and Gland Dissection:
 - Euthanize rats according to approved institutional animal care and use committee (IACUC) protocols.

- Sterilize the surgical area with 70% ethanol.
- Carefully dissect to expose the base of the skull and remove the pituitary gland.
- Place the gland in a sterile petri dish containing cold HBSS.
- Under a dissecting microscope, separate the anterior and posterior lobes. The anterior lobe is larger and pinkish in color.
- Tissue Dissociation:
 - Transfer the anterior pituitary lobes to a new dish with fresh cold HBSS and mince the tissue into small pieces (approx. 1 mm³).
 - Wash the minced tissue twice with HBSS.
 - Incubate the tissue fragments in a solution of DMEM/F-12 containing 0.25% Collagenase Type II and 10 µg/mL DNase I for 60-90 minutes at 37°C with gentle agitation.
 - Gently triturate the cell suspension every 15 minutes with a sterile pipette to aid dissociation.
- Cell Isolation and Plating:
 - After incubation, stop the enzymatic digestion by adding an equal volume of culture medium (DMEM/F-12, 10% FBS, 2.5% HS, 1% Penicillin-Streptomycin).
 - Filter the cell suspension through a 70 µm cell strainer to remove undigested tissue.
 - Centrifuge the filtrate at 200 x g for 5 minutes.
 - Resuspend the cell pellet in fresh culture medium.
 - Determine cell viability and count using a hemocytometer and Trypan Blue exclusion.
 - Plate the cells in appropriate culture vessels (e.g., 24-well plates at a density of 2.5 x 10⁵ cells/well) and incubate at 37°C in a humidified atmosphere with 5% CO₂.
 - Allow cells to adhere and recover for 48-72 hours before initiating experiments.

Protocol 2: In Vitro ACTH Secretion Assay

This assay is designed to quantify the effect of **AC-178335** on both basal and CRH-stimulated ACTH secretion from primary pituitary cells.[3]

Materials:

- Primary pituitary cells cultured as per Protocol 1
- **AC-178335** stock solution (e.g., 10 mM in DMSO)
- Corticotropin-Releasing Hormone (CRH) stock solution (e.g., 10 μ M in sterile water)
- Serum-free DMEM/F-12 medium
- Bovine Serum Albumin (BSA)
- ACTH ELISA kit
- Phosphate Buffered Saline (PBS)

Procedure:

- Cell Preparation:
 - After the initial 48-72 hour recovery period, gently wash the cultured pituitary cells twice with warm PBS.
 - Replace the culture medium with serum-free DMEM/F-12 containing 0.1% BSA and incubate for 2 hours for cell acclimatization.
- Compound Treatment:
 - Prepare serial dilutions of **AC-178335** in serum-free DMEM/F-12 to achieve the final desired concentrations (e.g., 1, 10, 100, 1000 nM). Include a vehicle control (DMSO at the same final concentration as the highest **AC-178335** dose).
 - Remove the acclimatization medium and add the medium containing the different concentrations of **AC-178335** or vehicle.

- Pre-incubate the cells with **AC-178335** for 30 minutes at 37°C.
- Stimulation and Sample Collection:
 - Following the pre-incubation, add CRH to the appropriate wells to a final concentration of 10 nM to stimulate ACTH secretion. Maintain a set of wells with **AC-178335** or vehicle alone to measure effects on basal secretion.
 - Incubate for a defined period (e.g., 4 hours) at 37°C.[\[3\]](#)
 - After the incubation, carefully collect the supernatant (culture medium) from each well.
 - Centrifuge the collected supernatant at 1000 x g for 10 minutes to pellet any detached cells.
 - Store the clarified supernatant at -80°C until ACTH measurement.
- ACTH Quantification:
 - Quantify the concentration of ACTH in the supernatants using a commercially available ACTH ELISA kit, following the manufacturer's instructions.

Protocol 3: Cell Viability (MTT) Assay

This protocol assesses the potential cytotoxic effects of **AC-178335** on pituitary cells.

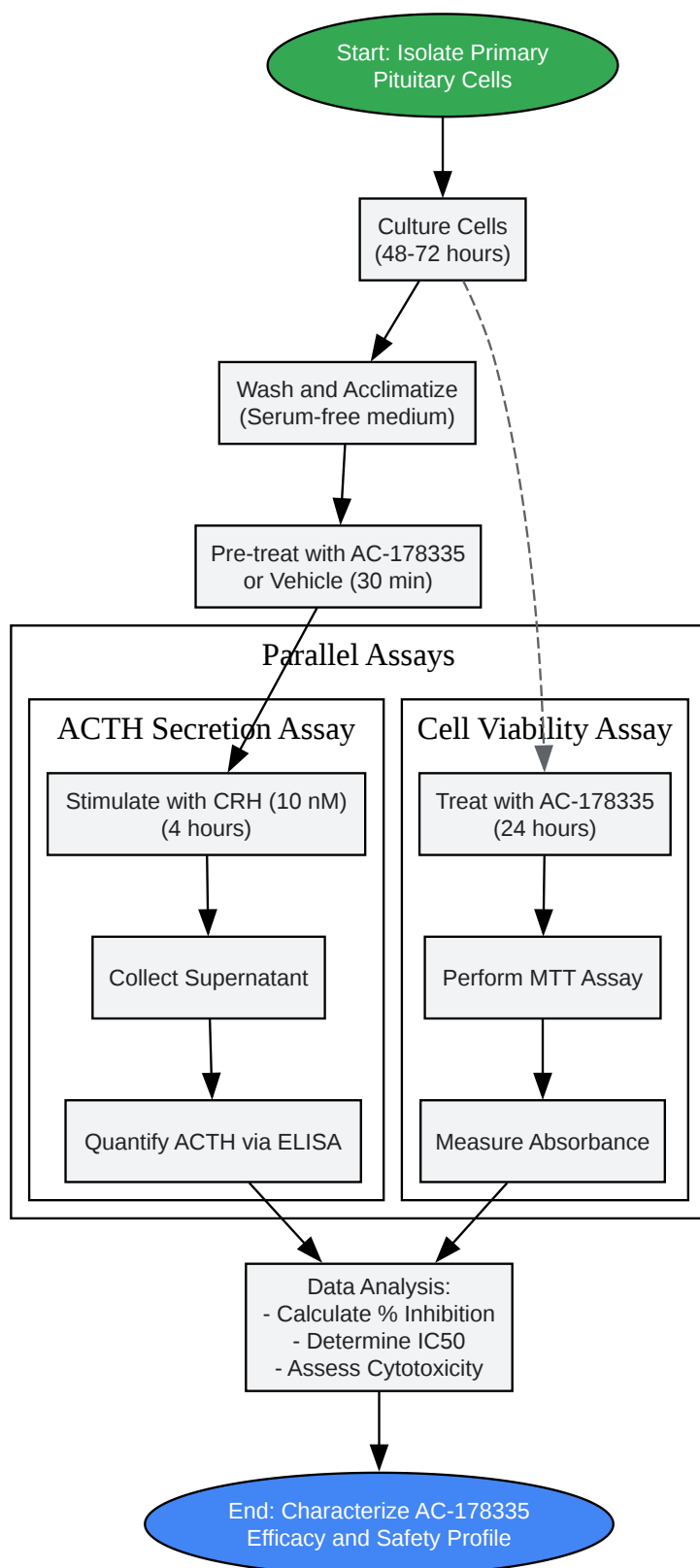
Materials:

- Primary pituitary cells cultured in a 96-well plate
- **AC-178335** stock solution
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- Culture medium

Procedure:

- Treatment:
 - Culture primary pituitary cells in a 96-well plate.
 - Treat the cells with various concentrations of **AC-178335** (and a vehicle control) in complete culture medium for a duration relevant to the secretion assay (e.g., 24 hours).
- MTT Incubation:
 - After the treatment period, add 10 µL of MTT solution to each well.
 - Incubate the plate for 4 hours at 37°C, allowing viable cells to metabolize the MTT into formazan crystals.
- Formazan Solubilization and Measurement:
 - Carefully remove the medium from the wells.
 - Add 100 µL of DMSO to each well to dissolve the formazan crystals.
 - Gently shake the plate for 10 minutes to ensure complete dissolution.
 - Measure the absorbance at 570 nm using a microplate reader.
 - Express cell viability as a percentage of the vehicle-treated control cells.

Experimental Workflow



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References

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